

# Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Red 91

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## Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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These notes provide a comprehensive overview and detailed protocols for the application of **Disperse Red 91** in the dyeing of polyester (polyethylene terephthalate, PET) fibers. The information is intended to guide experimental procedures and ensure reproducibility.

## Introduction and Dye Properties

**Disperse Red 91** (C.I. 60753) is an anthraquinone-based disperse dye known for its brilliant blueish-pink or red shade and good lightfastness, making it suitable for applications such as automotive textiles.<sup>[1][2]</sup> Like other disperse dyes, it is non-ionic and has very low solubility in water. The dyeing mechanism relies on the diffusion of individual dye molecules from an aqueous dispersion into the amorphous regions of the hydrophobic polyester fibers at elevated temperatures.<sup>[3][4]</sup>

Table 1: Physicochemical Properties of **Disperse Red 91**

Property	Value	Reference
C.I. Name	Disperse Red 91, 60753	[1]
CAS Number	12236-10-1	[5][6]
Molecular Formula	C <sub>20</sub> H <sub>21</sub> NO <sub>5</sub>	[5]
Molecular Weight	355.38 g/mol	[1][5]
Chemical Class	Anthraquinone	[1][7]
Appearance	Blue light pink powder/presscake	[1]

| Synonyms | Disperse Red REL, Palanil Brilliant Pink REL |[1][5] |

## Principle of Polyester Dyeing with Disperse Dyes

The dyeing of polyester with disperse dyes is often described as a "solid solution" mechanism. The key steps are:

- Dispersion: The sparingly soluble dye is finely dispersed in the aqueous dyebath with the aid of dispersing agents.[8]
- Fiber Swelling: At temperatures above the glass transition temperature (T<sub>g</sub>) of polyester (approx. 80-100°C), the polymer chains in the amorphous regions of the fiber gain mobility, causing the fiber to swell and pores to open.[8][9] High-temperature dyeing is typically performed at 120-140°C to ensure adequate fiber swelling.[3][10]
- Dye Diffusion: Individual dye molecules diffuse from the aqueous phase to the fiber surface and then into the swollen polymer structure.[3]
- Fixation: Upon cooling, the fiber structure contracts, trapping the dye molecules within the polymer matrix, leading to a stable and colored fiber. The dye is held by van der Waals forces and hydrogen bonds.[8]

The entire process must be conducted in an acidic medium (pH 4.5-5.5) to ensure the stability of the disperse dye and achieve optimal dye exhaustion.[3]

## Experimental Protocols

### Protocol 1: Pre-treatment of Polyester Fabric (Scouring)

Objective: To remove impurities, oils, and sizes from the polyester fabric, ensuring a level and uniform dyeing outcome.

Materials:

- Un-dyed polyester fabric
- Non-ionic detergent (e.g., Synthrapol)
- Sodium carbonate (Soda Ash), if necessary
- Deionized water
- Laboratory beaker or dyeing vessel

Procedure:

- Prepare a scouring bath with a liquor-to-goods ratio (L:R) of 20:1.
- Add 1-2 g/L of a non-ionic detergent to the bath.
- Immerse the polyester fabric in the bath.
- Raise the temperature to 60-70°C and maintain for 20-30 minutes with gentle stirring.
- Drain the scouring liquor.
- Rinse the fabric thoroughly, first with hot water and then with cold water, until the rinse water is clear and neutral.
- Dry the fabric at room temperature or in a low-temperature oven.

### Protocol 2: High-Temperature Exhaust Dyeing

Objective: To dye scoured polyester fabric with **Disperse Red 91** using a high-temperature, high-pressure (HTHP) method.

Materials & Reagents:

- Scoured polyester fabric
- **Disperse Red 91**
- Dispersing agent (e.g., anionic lignosulfonate-based)
- Leveling agent
- Acetic acid or an acid buffer system (e.g., ammonium sulfate/formic acid) to maintain pH
- HTHP laboratory dyeing apparatus

Table 2: Typical High-Temperature Dyeing Recipe

Component	Concentration	Purpose
<b>Disperse Red 91</b>	<b>0.5 - 4.0% (owf*)</b>	<b>Colorant</b>
Dispersing Agent	0.5 - 1.0 g/L	Maintains dye dispersion stability
Leveling Agent	0.5 - 1.0 g/L	Promotes uniform dye uptake
Acetic Acid (glacial)	As required	pH adjustment
Liquor Ratio (L:R)	10:1 to 20:1	-
Process Parameters	Value	Notes
pH	4.5 - 5.5	Critical for dye stability
Initial Temperature	50 - 60°C	Add fabric and chemicals
Rate of Temp. Rise	1 - 2°C / minute	Ensures level dyeing
Final Dyeing Temp.	130°C	Held for duration
Dyeing Duration	30 - 60 minutes	Shade depth dependent

| Cooling Rate | 2 - 3°C / minute | Prevents shocking/creasing |

\*owf = on weight of fabric

Procedure:

- Dye Dispersion Preparation: Weigh the required amount of **Disperse Red 91**. Make a smooth paste with a small amount of cold water and the dispersing agent. Add hot water (40-50°C) gradually while stirring to create a fine, stable dispersion.
- Dye Bath Setup: Fill the dyeing vessel with the required volume of water at 50-60°C. Add the leveling agent and stir to dissolve.
- pH Adjustment: Check and adjust the pH of the bath to 4.5-5.5 using acetic acid.<sup>[3]</sup>
- Dye Addition: Add the prepared dye dispersion to the bath and stir well.
- Dyeing Cycle:
  - Immerse the scoured polyester fabric into the dyebath.
  - Seal the HTHP apparatus and begin agitation.
  - Raise the temperature from 60°C to 130°C at a rate of 1.5°C/minute.<sup>[3]</sup>
  - Hold the temperature at 130°C for 45-60 minutes.
  - Cool the bath down to 70°C at a rate of 2°C/minute.
- Rinsing: Once cooled, remove the fabric, drain the dyebath, and perform a rinse with hot water (60-70°C) followed by a cold water rinse.

## Protocol 3: Reduction Clearing (After-treatment)

Objective: To remove loose dye particles from the fiber surface, which significantly improves wash fastness and crocking (rub) fastness.

Table 3: Typical Reduction Clearing Recipe

Component	Concentration	Purpose
Sodium Hydrosulfite	2.0 g/L	Reducing Agent (destroys surface dye)
Caustic Soda (NaOH)	2.0 g/L	Alkali (activates reducing agent)
Non-ionic Detergent	1.0 g/L	Aids in washing off destroyed dye
Process Parameters	Value	Notes
Temperature	70 - 80°C	Optimal for clearing action
Duration	15 - 20 minutes	Sufficient for surface dye removal

| Liquor Ratio (L:R) | 20:1 | - |

#### Procedure:

- Prepare a fresh bath at 50-60°C.
- Add the caustic soda and detergent, followed by the sodium hydrosulfite.
- Immerse the rinsed, dyed fabric into the reduction clearing bath.
- Raise the temperature to 70-80°C and hold for 15-20 minutes.
- Drain the bath and rinse the fabric thoroughly with hot water.
- Neutralize the fabric with a very dilute solution of acetic acid (e.g., 0.5 g/L) in a fresh bath for 5 minutes.
- Perform a final cold water rinse.
- Dry the fabric.

## Quantitative Data and Performance

The performance of a dyed fabric is assessed by its ability to resist color loss or transfer under various conditions.

Table 4: Colorfastness Properties of **Disperse Red 91** on Polyester

Fastness Test	Standard (Example)	Rating (1-5 Scale*)	Reference
Washing Fastness	ISO 105-C06		
- Change in Color		4-5	[1]
- Staining on Adjacent Fabric		4	[1]
Light Fastness	ISO 105-B02	6-7 (1-8 Scale**)	[1]
Perspiration Fastness	ISO 105-E04		
- Change in Color		5	[1]
- Staining on Adjacent Fabric		5	[1]
Rubbing (Crocking) Fastness	ISO 105-X12	4-5 (typically after clearing)	General
Ironing Fastness	ISO 105-X11		
- Change in Color		4-5	[1]

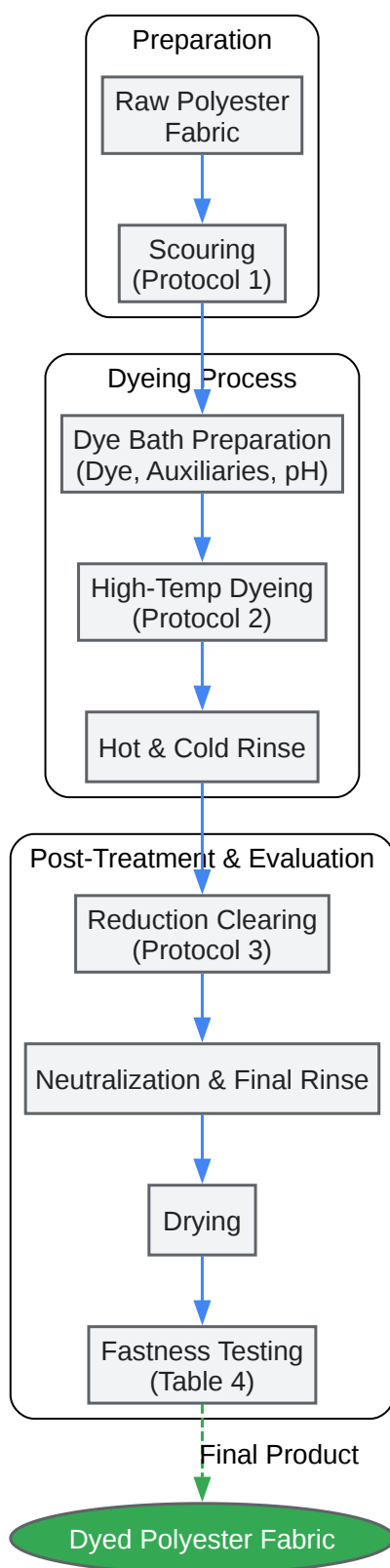
| - Staining | | 3-4 |[1] |

\*Rating Scale: 1 (Poor) to 5 (Excellent) \*\*Blue Wool Scale: 1 (Poor) to 8 (Excellent)

## Visualized Workflows and Mechanisms

### Diagram 1: Experimental Workflow for Polyester Dyeing

The following diagram illustrates the complete logical workflow from raw fiber to the final dyed product.



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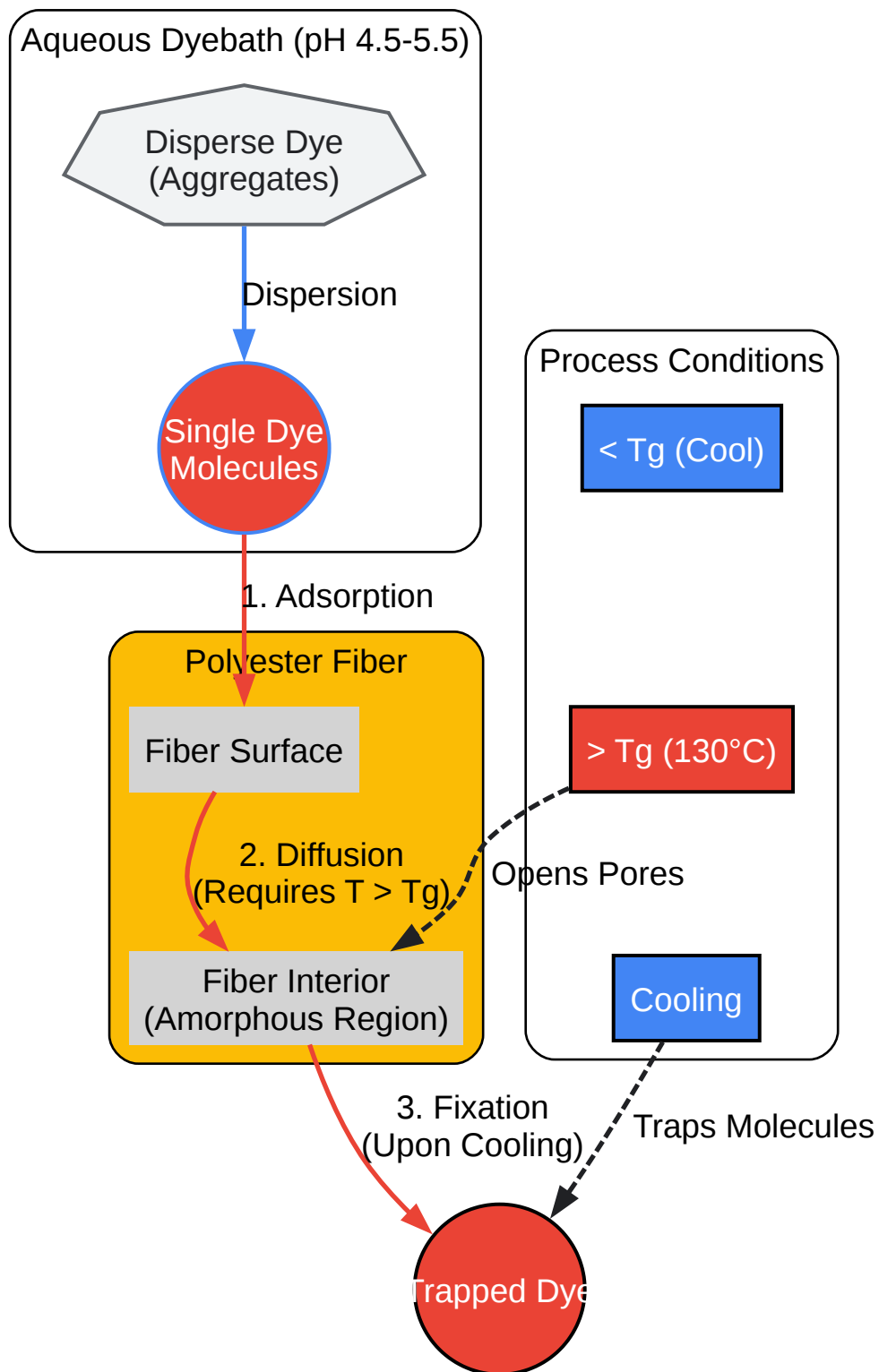
Caption: Logical workflow for dyeing polyester with **Disperse Red 91**.



## Diagram 2: Dye-Fiber Interaction Mechanism

This diagram illustrates the theoretical model of how disperse dye molecules penetrate and become fixed within the polyester fiber matrix during high-temperature dyeing.

## Mechanism of Disperse Dye Uptake by Polyester

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